

# Ro 10-5824 dihydrochloride mechanism of action

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## Compound of Interest

Compound Name: *Ro 10-5824 dihydrochloride*

Cat. No.: *B2529306*

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## In Vivo Behavioral Assays

The functional consequences of D4 receptor activation by Ro 10-5824 have been investigated in animal models.

- **Novel Object Exploration Test:** This test assesses exploratory behavior and novelty-seeking in rodents. Ro 10-5824 has been shown to increase the time mice spend exploring a novel object, suggesting a role for D4 receptor activation in modulating cognitive processes related to novelty.
- **Object Retrieval Detour Task:** This task evaluates executive function in primates. Administration of Ro 10-5824 has been demonstrated to improve performance in this task in common marmosets, indicating that D4 receptor agonism may enhance cognitive flexibility and problem-solving.

## Conclusion

**Ro 10-5824 dihydrochloride** is a well-characterized pharmacological tool with a clear mechanism of action as a selective partial agonist of the dopamine D4 receptor. Its high affinity, selectivity, and defined functional activity make it an invaluable resource for researchers investigating the role of the D4 receptor in health and disease. The detailed understanding of its interaction with the D4 receptor and the subsequent signaling cascades provides a solid foundation for its use in preclinical studies and for the design of novel therapeutic agents targeting this important receptor.

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## References

- 1. Dopamine receptor D4 - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Ro 10-5824 dihydrochloride mechanism of action]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2529306#ro-10-5824-dihydrochloride-mechanism-of-action]

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